

Personal protective equipment for handling Ac-VEID-CHO

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Compound of Interest

Compound Name: Ac-VEID-CHO

Cat. No.: B1283738

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Essential Safety and Handling Guide for Ac-VEID-CHO

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Ac-VEID-CHO**, a potent caspase-6 inhibitor. Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

Immediate Safety and Personal Protective Equipment (PPE)

Ac-VEID-CHO, a peptide aldehyde, requires careful handling to prevent potential exposure. While a comprehensive Safety Data Sheet (SDS) indicates no immediate, severe hazards, good laboratory practices for handling potent enzyme inhibitors should always be followed.^[1]

Recommended Personal Protective Equipment

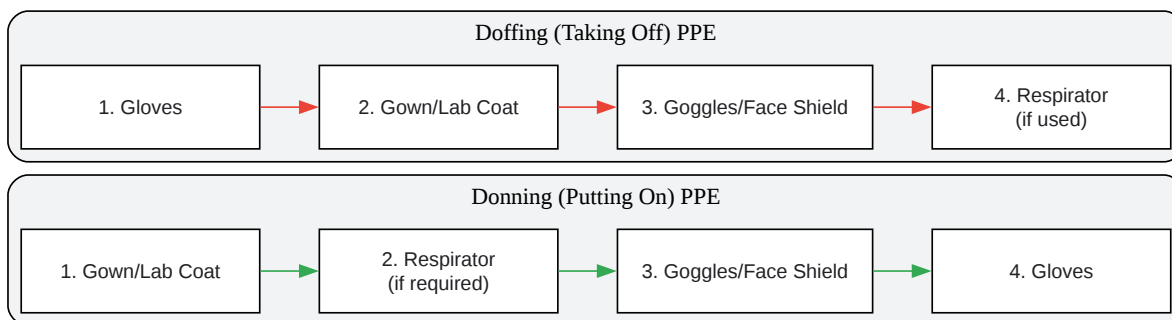
A multi-layered approach to PPE is mandatory to minimize exposure through inhalation, skin contact, or eye contact.

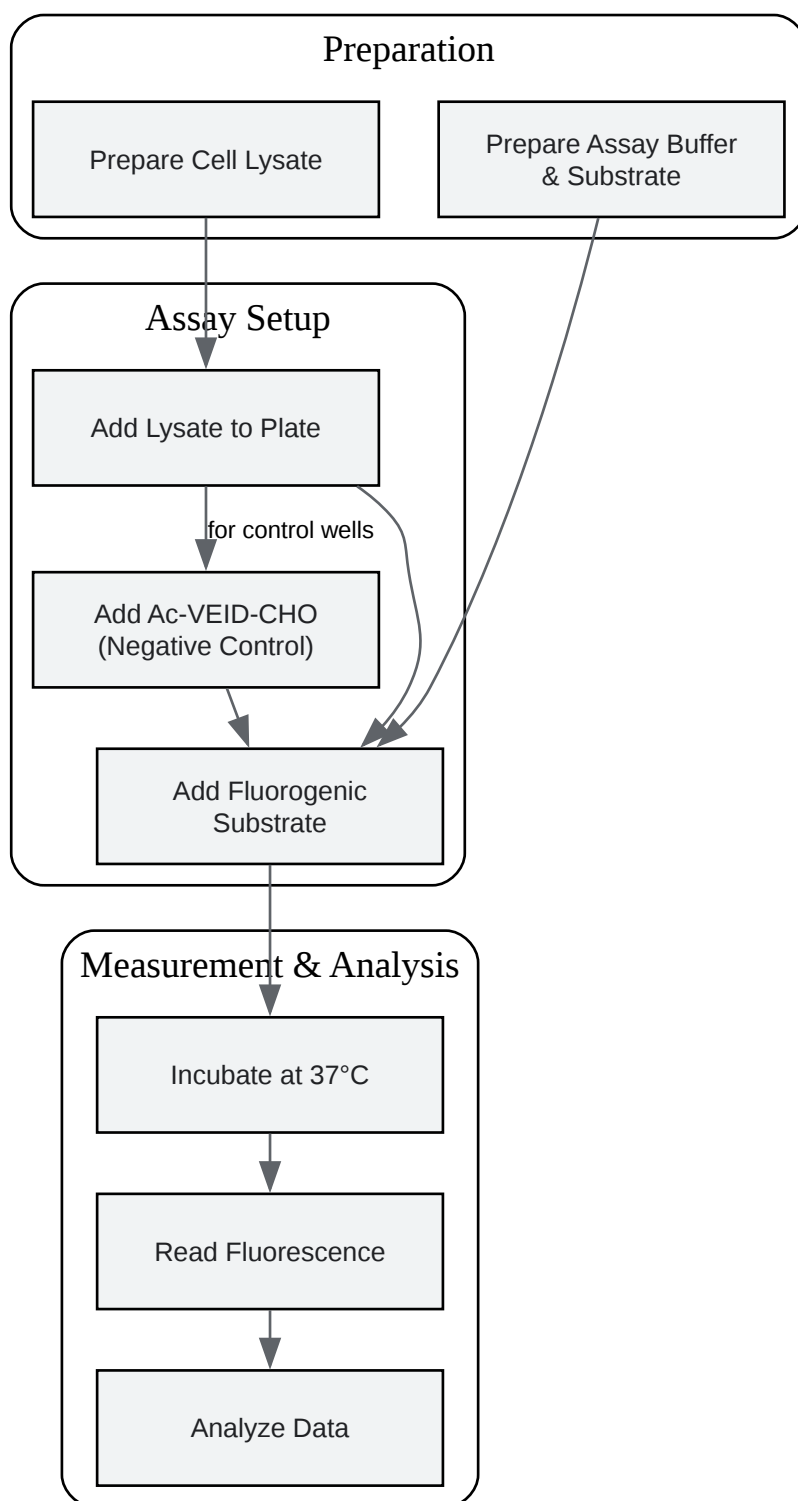
| Activity | Required PPE | Specifications and Best Practices |
|--------------------------------------|--|---|
| Weighing and Aliquoting (Solid Form) | <ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Gown/Lab Coat• Safety Goggles with Side Shields• N95 or higher Respirator | <ul style="list-style-type: none">• Perform in a certified chemical fume hood or a ventilated balance enclosure.• Use anti-static weighing paper and tools to minimize dust generation.• Change gloves immediately if contaminated. |
| Solution Preparation and Handling | <ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Gown/Lab Coat• Safety Goggles with Side Shields | <ul style="list-style-type: none">• Handle all solutions within a chemical fume hood.• Avoid splashing and aerosol generation.• Ensure caps on vials and tubes are securely fastened. |
| Cell Culture and In Vitro Assays | <ul style="list-style-type: none">• Nitrile Gloves• Lab Coat• Safety Glasses | <ul style="list-style-type: none">• Conduct all procedures in a certified biological safety cabinet (BSC).• Dispose of all contaminated media and consumables as chemical waste. |
| Spill Cleanup | <ul style="list-style-type: none">• Double Nitrile Gloves• Chemical Resistant Gown• Chemical Splash Goggles• Face Shield• N95 or higher Respirator | <ul style="list-style-type: none">• Evacuate and secure the area.• Use an appropriate spill kit for chemical spills.• Absorb liquids with inert material; carefully sweep up solids to avoid dust. |

Operational Plans: Step-by-Step Handling Procedures

Proper donning and doffing of PPE is as critical as the equipment itself to prevent cross-contamination.

PPE Donning and Doffing Workflow





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References

- 1. benchchem.com [benchchem.com]
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